

A Comprehensive Technical Guide to Palladium(II) Oxalate

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Compound of Interest

Compound Name: *Palladium oxalate*

Cat. No.: *B11902113*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Palladium(II) oxalate, a significant compound in catalysis, materials science, and synthetic chemistry. It covers its chemical identifiers, physicochemical properties, synthesis protocols, and thermal decomposition characteristics, presenting data in a structured format for scientific and research applications.

Chemical Identifiers and Nomenclature

Palladium(II) oxalate is an inorganic compound featuring a palladium cation in the +2 oxidation state coordinated with an oxalate anion. The following table summarizes its key identifiers.

Identifier Type	Value	Reference
CAS Number	57592-57-1	[1] [2] [3] [4]
Molecular Formula	C ₂ O ₄ Pd	[1] [3] [4]
Synonyms	PALLADIUM OXALATE, Palladium(2+) ethanedioate	[1] [3] [5]
IUPAC Name	oxalate;palladium(2+)	[5] [6]
InChI	InChI=1S/C2H2O4.Pd/c3- 1(4)2(5)6;/h(H,3,4) (H,5,6);/q;+2/p-2	[2] [5] [7]
InChIKey	YKUNZXXSTMDFIY- UHFFFAOYSA-L	[2] [5] [7]
Canonical SMILES	C(=O)(C(=O)[O-])[O-].[Pd+2]	[5]

Physicochemical Properties

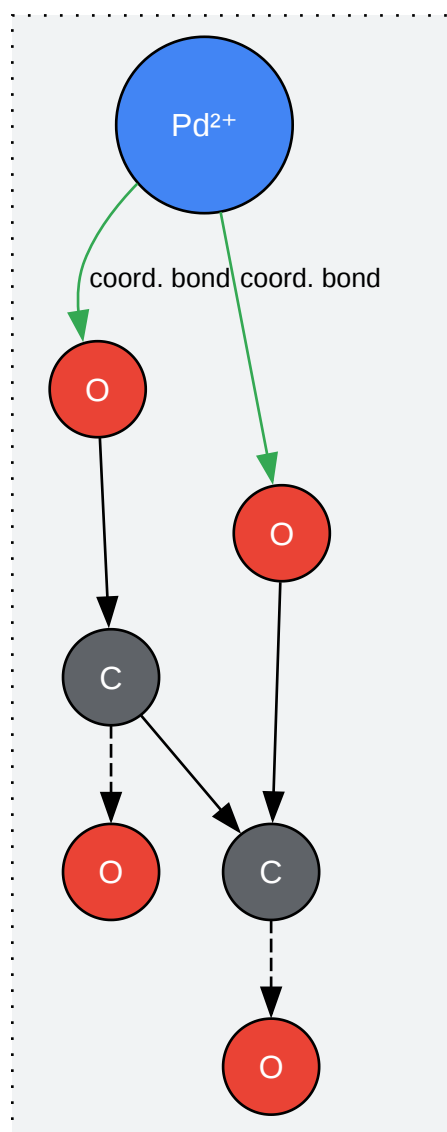
The physical and chemical properties of Palladium(II) oxalate are critical for its application in various experimental and industrial settings.

Property	Value	Reference
Molecular Weight	194.44 g/mol	[1] [3] [5]
Appearance	Solid	[2] [7]
Melting Point	144 °C (decomposes)	[1] [2] [3] [4]
Monoisotopic Mass	193.883148 Da	[2] [7]
Solubility in H ₂ O	Not specified (generally low)	[2] [7]
Storage Conditions	Room temperature, under inert gas (e.g., Nitrogen, Argon) at 2-8°C	[1] [4] [8]

Molecular Structure and Coordination

In Palladium(II) oxalate, the oxalate anion ($\text{C}_2\text{O}_4^{2-}$) functions as a bidentate chelating ligand. It binds to the palladium(II) ion through two oxygen atoms, forming a stable five-membered ring. This chelation results in a complex with a distorted square-planar geometry, a common coordination motif for palladium(II) compounds.[6]

Chelation of Pd(II) by Oxalate



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Palladium(II) oxalate chelate structure.

Experimental Protocols

Synthesis of Palladium(II) Oxalate Precursors

A common method for synthesizing palladium complexes involves the reaction of a soluble palladium salt with an oxalate source. The synthesis of tetraammine palladium(II) oxalate, a related and useful precursor, is well-documented.[\[9\]](#)

Protocol: Synthesis of Tetraammine Palladium(II) Oxalate[\[9\]](#)

- Step 1: Formation of cis-diamminepalladium(II) oxalate. Palladium(II) chloride (PdCl_2) is reacted with ammonium oxalate. This initial step forms the cis-diamminepalladium(II) oxalate intermediate.
- Step 2: Formation of Tetraammine Palladium(II) Oxalate. The intermediate from Step 1 is then reacted with concentrated ammonia water. The stronger ammonia ligand displaces the oxalate, yielding the final tetraammine palladium(II) oxalate compound.

This method is noted for having few reaction steps, a high production rate (over 95%), and resulting in a product with purity exceeding 99.0%.[\[9\]](#)

Synthesis workflow for tetraammine palladium(II) oxalate.

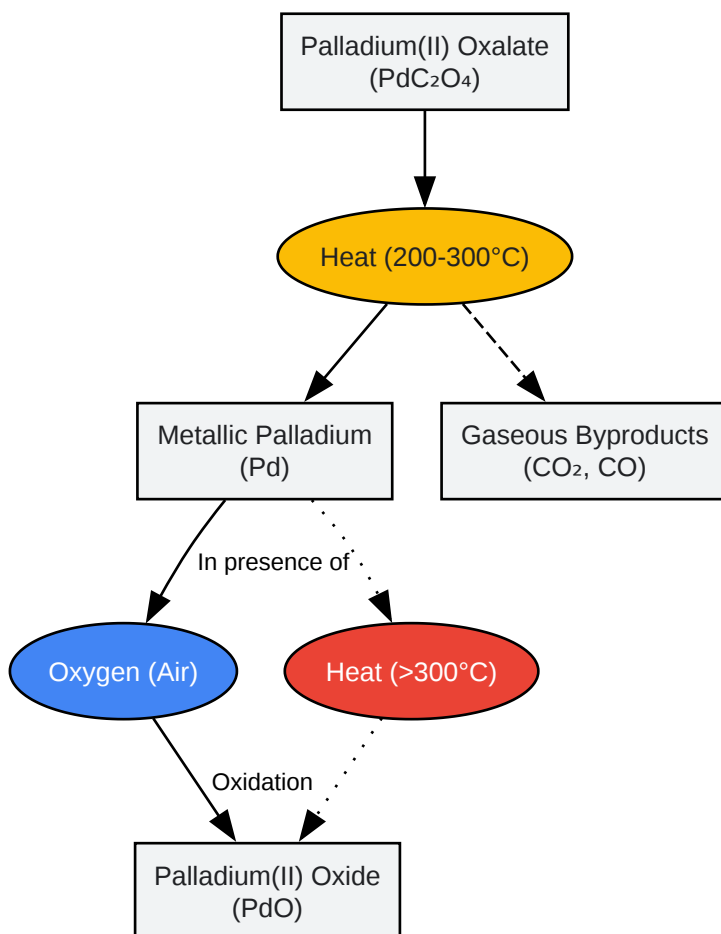
Thermal Decomposition

The thermal decomposition of palladium compounds is a key method for producing pure palladium metal or palladium oxide, essential for catalytic applications. Palladium(II) oxalate decomposes upon heating to yield metallic palladium.[\[10\]](#)

Protocol: Thermal Decomposition of Palladium(II) Oxalate

- Apparatus: Thermogravimetric Analyzer (TGA), Differential Scanning Calorimeter (DSC).
- Procedure: A sample of Palladium(II) oxalate is heated in a controlled atmosphere (e.g., air, nitrogen, or vacuum).[\[10\]](#)
- Observations:
 - Decomposition to metallic palladium (Pd) typically occurs between 200°C and 300°C.[\[10\]](#)

- In an oxygen-containing atmosphere, the process is exothermic due to the oxidation of the oxalate ligands. The resulting palladium metal may then slowly oxidize to palladium(II) oxide (PdO) at higher temperatures (up to $\sim 800^{\circ}\text{C}$).^[10]
- In an inert atmosphere (e.g., nitrogen), the decomposition yields metallic palladium.



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Thermal decomposition pathway of palladium(II) oxalate.

Thermodynamic Data

Spectrophotometric studies have been conducted to determine the thermodynamic parameters for the formation of Palladium(II) oxalate in aqueous solutions.^[6]

Thermodynamic Parameter	Value	Conditions	Reference
$\log_{10}K_{1,H}$ for $[\text{Pd}(\text{H}_2\text{O})_4]^{2+} + \text{H}_2\text{Ox} \rightleftharpoons [\text{Pd}(\text{H}_2\text{O})_2(\text{Ox})] + 2\text{H}_3\text{O}^+$	3.38 ± 0.08	298.2 K, 1.00 mol·dm ⁻³ HClO ₄	[6]
ΔH°_1 (Enthalpy Change)	$-33 \pm 3 \text{ kJ}\cdot\text{mol}^{-1}$	298.2 K, 1.00 mol·dm ⁻³ HClO ₄	[6]
ΔS°_1 (Entropy Change)	$-48 \pm 11 \text{ J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	298.2 K, 1.00 mol·dm ⁻³ HClO ₄	[6]
$\log_{10}\beta^\circ_1$ for $\text{Pd}^{2+} + \text{Ox}^{2-} \rightleftharpoons [\text{Pd}(\text{Ox})]$	9.04 ± 0.06	298.2 K, Zero Ionic Strength	[6]
$\log_{10}\beta^\circ_2$ for $\text{Pd}^{2+} + 2\text{Ox}^{2-} \rightleftharpoons [\text{Pd}(\text{Ox})_2]^{2-}$	13.1 ± 0.3	298.2 K, Zero Ionic Strength	[6]

Applications in Research and Development

Palladium(II) oxalate is a versatile precursor in several advanced applications:

- **Catalysis:** It is a precursor for preparing highly dispersed palladium catalysts on various supports, which are used in a wide range of chemical reactions.[9][11]
- **Materials Science:** The thermal decomposition of Palladium(II) oxalate is utilized to synthesize palladium nanoparticles and thin films.[6][12]
- **Electroplating:** Related compounds like tetraammine palladium(II) oxalate serve as the main salt in palladium electroplating baths.[9]
- **Coordination Chemistry:** It acts as a starting material for the synthesis of more complex mixed-ligand palladium(II) compounds, which are investigated for their unique structural, electronic, and potentially therapeutic properties.[6][13]

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